

# Application Notes and Protocols for 2,4,6,8-Tetraoxanonane

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2,4,6,8-Tetraoxanonane

CAS No.: 13353-03-2

Cat. No.: B600147

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **2,4,6,8-Tetraoxanonane** (CAS No. 13353-03-2). The information is compiled to ensure laboratory safety and maintain the integrity of the compound for research and development purposes.

## Chemical and Physical Properties

**2,4,6,8-Tetraoxanonane** is a colorless to light yellow liquid.<sup>[1][2]</sup> Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C5H12O4	[3][4][5][6]
Molecular Weight	136.15 g/mol	[4][5]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	158-159 °C	[2]
Melting Point	-42 to -40.5 °C	[2]
Density	1.0242 g/cm <sup>3</sup> (at 25 °C)	[2]
Purity	≥ 95% - 97%	[1]
Shelf Life	2 years	[1]

## Hazard Identification and Safety Precautions

**2,4,6,8-Tetraoxanonane** is classified as a flammable liquid and vapor.[4][7] It can also cause skin and serious eye irritation, and may cause respiratory irritation.[8] It is harmful if swallowed.[8]

Precautionary Statements:

- Keep away from heat, sparks, open flames, and hot surfaces.[7]
- Keep container tightly closed and store in a well-ventilated place.[3][7][8]
- Ground/bond container and receiving equipment to prevent static discharge.[7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[7]
- Wear protective gloves, protective clothing, eye protection, and face protection.[7][8]
- Avoid breathing vapors, mist, or gas.[3]
- Wash hands thoroughly after handling.[3][8]

## Handling and Storage Procedures

Proper handling and storage are crucial for maintaining the stability of **2,4,6,8-Tetraoxanonane** and ensuring laboratory safety.

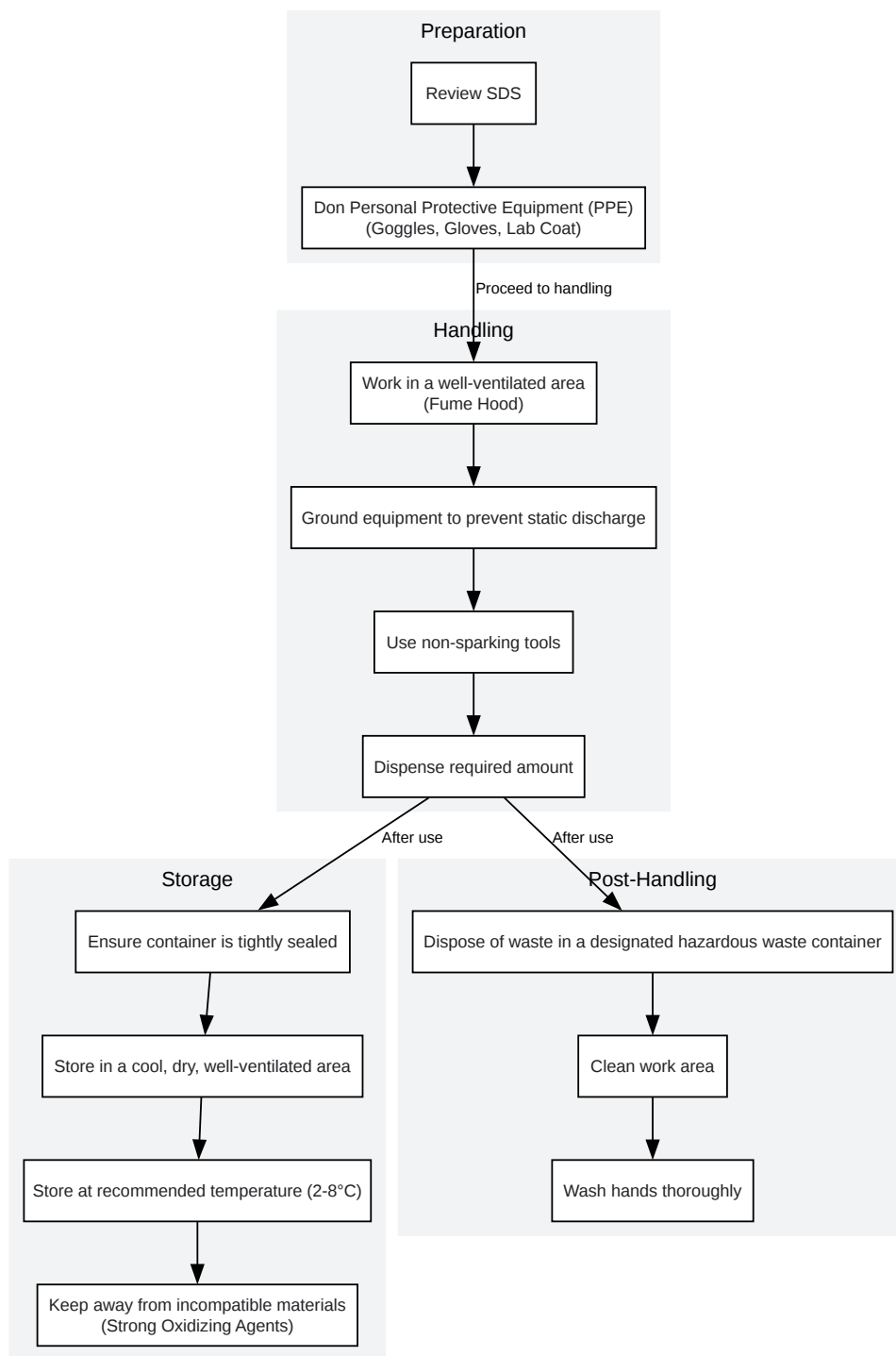
### Handling

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[3][7]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear tightly fitting safety goggles with side-shields.[7]
  - Hand Protection: Wear chemical-resistant gloves. Gloves must be inspected prior to use. [7]
  - Skin and Body Protection: Wear impervious, flame-resistant clothing.[7]
- Fire Prevention: Use non-sparking tools and take measures to prevent the build-up of electrostatic charge.[7] Keep away from all sources of ignition.[7]
- General Hygiene: Avoid contact with skin and eyes.[3] Do not eat, drink, or smoke when using this product.[8]

### Storage

- Temperature: Store in a cool place.[3] Recommended storage temperatures vary, with some sources suggesting 2-8°C[2] and others a refrigerator. For general long-term storage, refrigeration is recommended.
- Container: Keep the container tightly closed in a dry and well-ventilated place.[3][7][8]
- Incompatible Materials: Store away from strong oxidizing agents.[8]

Workflow for Safe Handling and Storage of 2,4,6,8-Tetraoxanonane



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and storage of **2,4,6,8-Tetraoxanonane**.

## Accidental Release and First Aid Measures

### Accidental Release

- Ensure adequate ventilation and remove all sources of ignition.[3][7]
- Evacuate personnel to a safe area.[3][7]
- Wear appropriate personal protective equipment.[3]
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3][7]
- Contain the spill and clean up with an inert absorbent material.
- Collect the absorbed material and place it in a suitable, closed container for disposal.[3]

### First Aid

- General Advice: Consult a physician. Show the safety data sheet to the doctor in attendance.  
[3]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[3][7]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water.[3][7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[3][7]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[3][7][8]

## Experimental Protocols

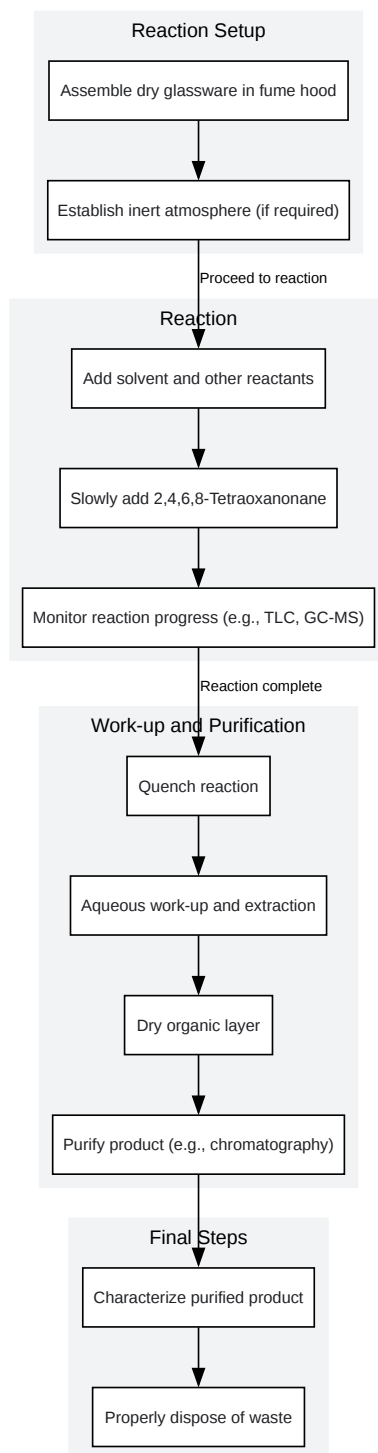
While specific experimental applications for **2,4,6,8-Tetraoxanonane** are noted in pharmaceutical and materials science, detailed protocols are not widely published. The following is a general protocol for its use as a reagent in an organic synthesis reaction, based on its known properties.

## General Protocol for Use in Organic Synthesis

- Reaction Setup:
  - Set up the reaction apparatus (e.g., round-bottom flask with a condenser and magnetic stirrer) in a chemical fume hood.
  - Ensure all glassware is dry.
  - The reaction should be conducted under an inert atmosphere (e.g., nitrogen or argon) if the reactants are air-sensitive.
- Reagent Addition:
  - Add the solvent and other reactants to the reaction flask.
  - Slowly add the required amount of **2,4,6,8-Tetraoxanonane** to the reaction mixture using a syringe or dropping funnel.
- Reaction Monitoring:
  - Monitor the progress of the reaction using an appropriate analytical technique (e.g., TLC, GC-MS, or LC-MS).
- Work-up:
  - Once the reaction is complete, quench the reaction mixture appropriately.
  - Perform an aqueous work-up and extract the product with a suitable organic solvent.
  - Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Purification:
  - Filter off the drying agent.
  - Remove the solvent under reduced pressure.

- Purify the crude product using a suitable technique such as column chromatography, distillation, or recrystallization.
- Waste Disposal:
  - Dispose of all chemical waste according to institutional and local regulations.

## General Experimental Workflow for 2,4,6,8-Tetraoxanonane in Organic Synthesis



[Click to download full resolution via product page](#)

Caption: General experimental workflow for using **2,4,6,8-Tetraoxanonane** in organic synthesis.

## Disposal Considerations

The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[7] Dispose of contents and container in accordance with local, regional, national, and international regulations.[7]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. watson-int.com](http://watson-int.com) [[watson-int.com](http://watson-int.com)]
- [2. 2,4,6,8-Tetraoxanonane CAS#: 13353-03-2](http://m.chemicalbook.com) [[m.chemicalbook.com](http://m.chemicalbook.com)]
- [3. Page loading...](http://wap.guidechem.com) [[wap.guidechem.com](http://wap.guidechem.com)]
- [4. 2,4,6,8-Tetraoxanonane | C5H12O4 | CID 54136657 - PubChem](http://pubchem.ncbi.nlm.nih.gov) [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- [5. Page loading...](http://wap.guidechem.com) [[wap.guidechem.com](http://wap.guidechem.com)]
- [6. CAS 13353-03-2: 2,4,6,8-Tetraoxanonane | CymitQuimica](http://cymitquimica.com) [[cymitquimica.com](http://cymitquimica.com)]
- [7. watson-int.com](http://watson-int.com) [[watson-int.com](http://watson-int.com)]
- [8. static.cymitquimica.com](http://static.cymitquimica.com) [[static.cymitquimica.com](http://static.cymitquimica.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for 2,4,6,8-Tetraoxanonane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b600147/docs#application-notes-and-protocols-for-2-4-6-8-tetraoxanonane>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)